

An In-depth Technical Guide to the Physicochemical Properties of Nitromethane-d3

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Compound of Interest

Compound Name: Nitromethane-d3

Cat. No.: B1582242

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **Nitromethane-d3** (CD_3NO_2), a deuterated isotopologue of nitromethane. This document is intended for researchers, scientists, and professionals in drug development who utilize deuterated solvents and compounds in their work, particularly in applications such as NMR spectroscopy, reaction mechanism studies, and as a source for deuterium incorporation. This guide offers a structured presentation of its molecular weight and density, accompanied by detailed experimental protocols for their determination.

Core Physicochemical Data

The essential physical and chemical properties of **Nitromethane-d3** are summarized in the table below for quick reference and comparison.

Property	Value	Units	Conditions
Molecular Weight	64.06	g/mol	at 25 °C
Density	1.183	g/mL	
1.19	g/cm ³	at 20 °C	
Chemical Formula	CD ₃ NO ₂		
CAS Number	13031-32-8		
Boiling Point	100 - 101	°C	
Melting Point	-29	°C	
Refractive Index	1.3795	n ₂₀ /D	

Experimental Protocols

The following sections detail the methodologies for the experimental determination of the molecular weight and density of **Nitromethane-d3**.

Determination of Molecular Weight by Mass Spectrometry

Objective: To accurately determine the molecular weight of **Nitromethane-d3**.

Methodology: Electron Ionization Mass Spectrometry (EI-MS)

- **Sample Preparation:** A dilute solution of **Nitromethane-d3** is prepared in a volatile organic solvent, such as methanol or acetonitrile.
- **Introduction of the Sample:** The sample is introduced into the mass spectrometer's ion source, typically via direct injection or through a gas chromatograph (GC) for separation from any potential impurities.
- **Ionization:** In the ion source, the **Nitromethane-d3** molecules are bombarded with a high-energy beam of electrons (typically 70 eV).^{[1][2]} This process ejects an electron from the molecule, forming a positively charged molecular ion (M⁺•), which is a radical cation.^{[1][2]}

- **Acceleration:** The newly formed ions are then accelerated by an electric field into the mass analyzer.
- **Mass Analysis:** The ions are subjected to a magnetic field, which deflects them based on their mass-to-charge ratio (m/z).^[2] Lighter ions are deflected more than heavier ions.^[2]
- **Detection:** An electron multiplier detector records the abundance of ions at each m/z value.
- **Data Analysis:** The resulting mass spectrum plots the relative abundance of ions versus their m/z ratio. The peak with the highest m/z value that is not an isotopic peak corresponds to the molecular ion, providing the molecular weight of the compound.^[3] For **Nitromethane-d3**, this peak would be expected at an m/z of 64.

Determination of Density by Pycnometry

Objective: To precisely measure the density of liquid **Nitromethane-d3** at a specific temperature.

Methodology: The density of a liquid can be accurately determined using a pycnometer, which is a glass flask with a specific, known volume.^{[4][5]}

- **Cleaning and Drying:** The pycnometer is thoroughly cleaned with a suitable solvent and then dried completely to ensure no residual matter affects the weight measurements.
- **Weighing the Empty Pycnometer:** The mass of the clean, dry pycnometer (m_0) is accurately measured on an analytical balance.^{[6][7]}
- **Calibration with a Reference Liquid (e.g., Distilled Water):**
 - The pycnometer is filled with a reference liquid of a well-known density at a specific temperature (e.g., distilled water).
 - The filled pycnometer is placed in a thermostatic bath to bring it to the desired temperature (e.g., 25 °C).^[8]
 - Any excess liquid that expands and exits through the capillary in the stopper is carefully removed.^{[4][5]}

- The pycnometer filled with the reference liquid is weighed (m_1).
- The mass of the reference liquid is calculated ($m_{\text{ref}} = m_1 - m_0$).
- The exact volume of the pycnometer (V) at that temperature is determined using the known density of the reference liquid (ρ_{ref}): $V = m_{\text{ref}} / \rho_{\text{ref}}$.
- Measurement of **Nitromethane-d3**:
 - The pycnometer is emptied, dried, and then filled with **Nitromethane-d3**.
 - The same temperature equilibration procedure is followed as with the reference liquid.
 - The pycnometer filled with **Nitromethane-d3** is weighed (m_2).
 - The mass of the **Nitromethane-d3** is calculated ($m_{\text{sample}} = m_2 - m_0$).
- Calculation of Density: The density of **Nitromethane-d3** (ρ_{sample}) is calculated using the determined mass of the sample and the calibrated volume of the pycnometer: $\rho_{\text{sample}} = m_{\text{sample}} / V$.

Workflow for Physicochemical Characterization

The following diagram illustrates a logical workflow for the comprehensive characterization of a deuterated solvent such as **Nitromethane-d3**, ensuring its identity, purity, and key physical properties are confirmed.



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